

Essential Safety and Operational Guide for Handling LabMol-301

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for the handling of **LabMol-301**. The following procedural guidance is designed to ensure the safe and effective use of this compound in a laboratory setting, from receipt to disposal.

LabMol-301: Key Data

The following table summarizes the known quantitative data for LabMol-301.

Property	Value	Source
Chemical Formula	C18H16N6	DC Chemicals
Molecular Weight	316.36 g/mol	DC Chemicals[1]
Appearance	Powder	DC Chemicals[1]
IC₅₀ (NS5 RdRp)	0.8 μΜ	DC Chemicals[1]
IC50 (NS2B-NS3pro)	7.4 μM	DC Chemicals[1]
Storage (Powder)	-20°C for 2 years	DC Chemicals[1]
Storage (in DMSO)	4°C for 2 weeks, -80°C for 6 months	DC Chemicals[1]



Note: Further physical and chemical properties such as melting point, boiling point, and solubility are not readily available in public sources.

Personal Protective Equipment (PPE)

Strict adherence to the following PPE protocols is mandatory when handling **LabMol-301** to minimize exposure and ensure personal safety.

PPE Category	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., nitrile)	Prevents skin contact.
Eye Protection	Safety goggles with side- shields	Protects eyes from splashes and dust.
Skin and Body	Impervious laboratory coat	Prevents contamination of personal clothing.
Respiratory	Use in a well-ventilated area. A suitable respirator should be used if dust or aerosols are generated.	Avoids inhalation of the compound.[2]

Operational Plan: From Receipt to Experimentation

Follow these procedural steps to ensure the safe handling and integrity of **LabMol-301** throughout the experimental workflow.

- · Receiving and Inspection:
 - Upon receipt, visually inspect the container for any damage or leaks.
 - Verify that the product name and CAS number (1360243-08-8) on the label match the order.
 - Log the compound into the laboratory inventory system.
- Storage:



- Store the compound in a tightly sealed container in a cool, well-ventilated area.[2]
- For long-term storage of the powder, maintain a temperature of -20°C.[1]
- If prepared in a solvent such as DMSO, store at 4°C for up to two weeks or at -80°C for up to six months.[1]
- Preparation of Solutions:
 - All handling of the powdered form should be conducted in a chemical fume hood to avoid inhalation of dust.
 - Use calibrated equipment for weighing and dissolving the compound.
 - Consult relevant experimental protocols for appropriate solvents and concentrations.
- Experimental Use:
 - Clearly label all solutions containing LabMol-301.
 - Do not eat, drink, or smoke in the designated experimental area.
 - Wash hands thoroughly after handling the compound.[2]

Emergency Procedures

In the event of an exposure or spill, follow these immediate actions.



Emergency	Procedure
Eye Contact	Immediately flush eyes with large amounts of water for at least 15 minutes, holding eyelids apart. Seek prompt medical attention.[2]
Skin Contact	Rinse the affected skin area thoroughly with water. Remove contaminated clothing and shoes. Seek medical attention.[2]
Inhalation	Move the individual to fresh air. If breathing is difficult, provide respiratory support. Seek immediate medical attention.[2]
Ingestion	Wash out the mouth with water. Do NOT induce vomiting. Call a physician or poison control center immediately.[2]
Spill	Evacuate the area. Wear full personal protective equipment. For small spills, absorb with an inert material and place in a sealed container for disposal. Prevent entry into waterways.[2]

Disposal Plan

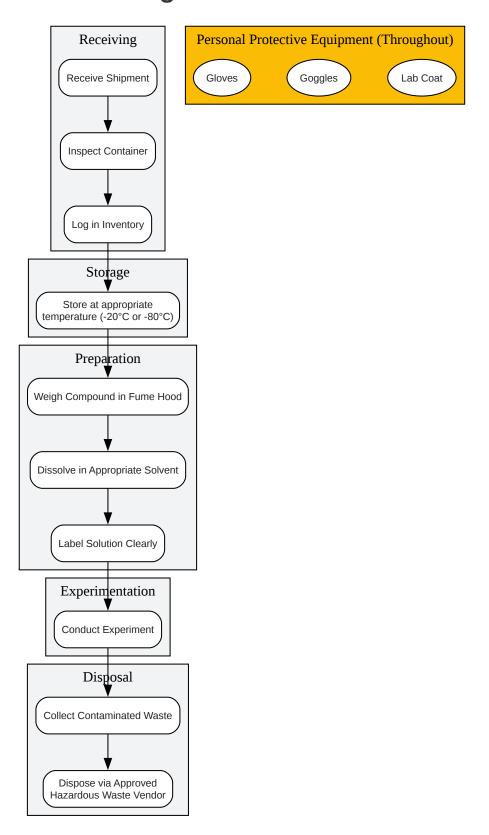
LabMol-301 is classified as very toxic to aquatic life with long-lasting effects.[2] Therefore, proper disposal is critical to prevent environmental contamination.

- Waste Collection:
 - Collect all waste materials containing LabMol-301, including unused compound, contaminated consumables (e.g., pipette tips, tubes), and cleaning materials, in a designated and clearly labeled hazardous waste container.
- Disposal Route:
 - Dispose of the hazardous waste through an approved waste disposal plant.[2]
 - Do not dispose of **LabMol-301** down the drain or in general waste.



Follow all local, state, and federal regulations for chemical waste disposal.

LabMol-301 Handling Workflow





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Caption: A workflow diagram illustrating the key operational steps for handling **LabMol-301**.

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References

- 1. LabMol-301 Datasheet DC Chemicals [dcchemicals.com]
- 2. LabMol-301|CAS 1360243-08-8|DC Chemicals [dcchemicals.com]
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